

Elucidation of the Chemical Structure of 3-Hydroxy-3-methylpentanedinitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-3-methylpentanedinitrile

Cat. No.: B3056520

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure elucidation of **3-hydroxy-3-methylpentanedinitrile**. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from publicly available databases and leverages spectroscopic data from structurally similar molecules to predict its characteristics. This document outlines the compound's fundamental properties, proposes a synthetic route, and presents predicted spectroscopic data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) crucial for its identification and characterization. Furthermore, a plausible metabolic pathway involving cytochrome P450 enzymes is proposed, offering insights into its potential biotransformation. This guide serves as a valuable resource for researchers working with or anticipating the synthesis and characterization of **3-hydroxy-3-methylpentanedinitrile**.

Chemical Identity and Properties

3-Hydroxy-3-methylpentanedinitrile is an organic compound with the molecular formula $\text{C}_6\text{H}_{11}\text{NO}$.^[1] It features a pentanenitrile backbone with a hydroxyl and a methyl group attached to the third carbon atom.

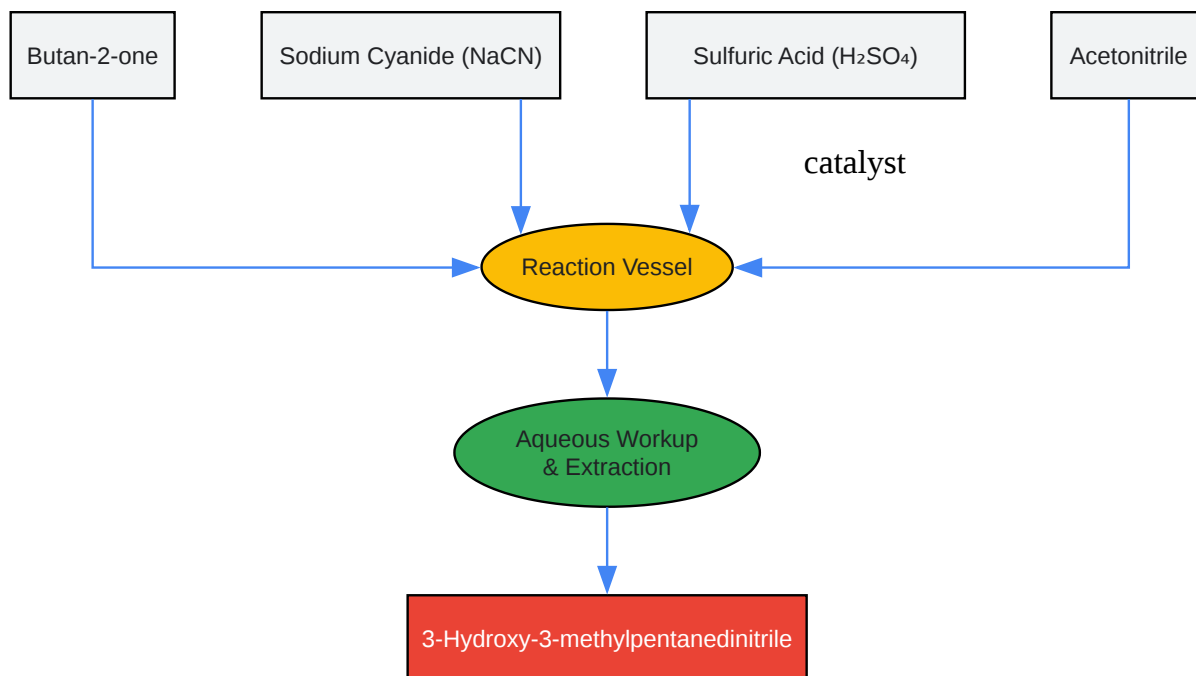
Table 1: Chemical Identifiers and Computed Properties

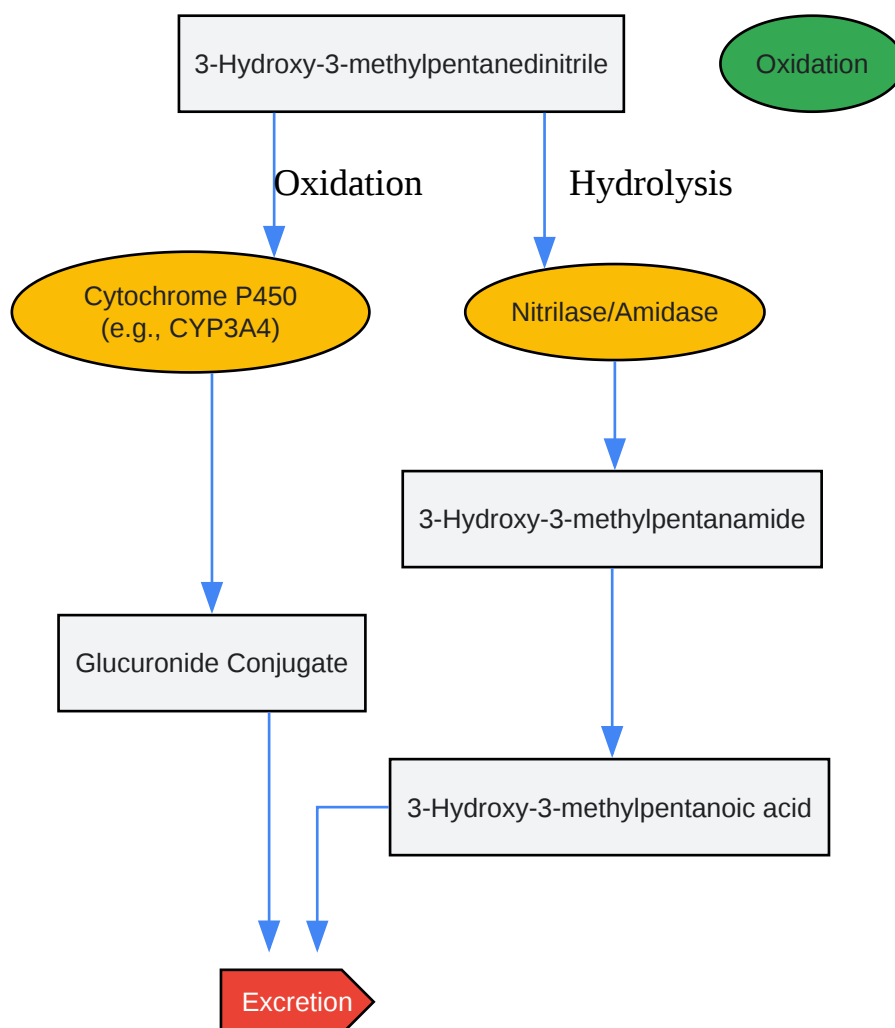
Property	Value	Source
IUPAC Name	3-hydroxy-3-methylpentanenitrile	PubChem[1]
Molecular Formula	C ₆ H ₁₁ NO	PubChem[1]
Molecular Weight	113.16 g/mol	PubChem[1]
CAS Number	14368-30-0	PubChem[1]
SMILES	<chem>CCC(C)(CC#N)O</chem>	PubChem[1]
Topological Polar Surface Area	44 Å ²	PubChem[1]
XLogP3	0.4	PubChem[1]

Proposed Synthesis

While a specific experimental protocol for the synthesis of racemic **3-hydroxy-3-methylpentanedinitrile** is not readily available in the reviewed literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A common method for the synthesis of β-hydroxynitriles is the addition of a cyanide source to a ketone.

Proposed Synthesis Workflow:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentanenitrile, 3-hydroxy-3-methyl- | C₆H₁₁NO | CID 11051611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Elucidation of the Chemical Structure of 3-Hydroxy-3-methylpentanedinitrile: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3056520#3-hydroxy-3-methylpentanedinitrile-chemical-structure-elucidation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com